

Physical properties of 1,2,3,6-Tetrahydrobenzyl alcohol

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Compound of Interest

Compound Name: 3-Cyclohexene-1-methanol

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An In-depth Technical Guide on the Physical Properties of 1,2,3,6-Tetrahydrobenzyl Alcohol

For researchers, scientists, and professionals in drug development, a thorough understanding of the physical properties of chemical compounds is fundamental. This guide provides a detailed overview of the core physical characteristics of 1,2,3,6-Tetrahydrobenzyl alcohol (also known as cyclohex-3-en-1-ylmethanol), a valuable intermediate in organic synthesis.

Chemical Identity

- IUPAC Name: cyclohex-3-en-1-ylmethanol[1]
- Synonyms: 1,2,3,6-Tetrahydrobenzyl alcohol, **3-Cyclohexene-1-methanol**
- CAS Number: 1679-51-2[2][3]
- Molecular Formula: C₇H₁₂O[1][3]
- Molecular Weight: 112.17 g/mol [1]

Quantitative Physical Properties

The physical properties of 1,2,3,6-Tetrahydrobenzyl alcohol are summarized in the table below for easy reference and comparison.

Property	Value	Conditions	Source(s)
Boiling Point	190-192 °C	at 760 mmHg (lit.)	[3]
80-85 °C	at 18 mmHg (lit.)	[3]	
173.40 °C	at 760.00 mm Hg (est.)	[2]	
Density	0.961 g/mL	at 25 °C (lit.)	[3]
Refractive Index	1.484	at 20 °C (n ₂₀ /D, lit.)	[3]
Flash Point	169.00 °F (76.10 °C)	TCC (est.)	[2]
Vapor Pressure	0.400000 mmHg	at 25.00 °C (est.)	[2]
Solubility	8039 mg/L	in water (est.)	[2]
LogP (o/w)	1.500	(est.)	[2]

Experimental Protocols

The following are detailed methodologies for the experimental determination of the key physical properties of alcohols like 1,2,3,6-Tetrahydrobenzyl alcohol.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.

Apparatus:

- Distillation flask
- Condenser
- Thermometer
- Heating mantle or oil bath
- Boiling chips

Procedure:

- Place a small volume of 1,2,3,6-Tetrahydrobenzyl alcohol into the distillation flask along with a few boiling chips to ensure smooth boiling.
- Set up the distillation apparatus with the thermometer bulb positioned just below the side arm of the flask to accurately measure the temperature of the vapor.
- Begin heating the flask gently.
- Record the temperature at which the liquid boils and a steady stream of condensate is observed on the thermometer. This temperature is the boiling point at the recorded atmospheric pressure.
- For distillation under reduced pressure (e.g., 18 mmHg), a vacuum pump is connected to the apparatus, and the pressure is monitored with a manometer.

Determination of Density

Density is the mass per unit volume of a substance.

Apparatus:

- Pycnometer (a flask with a specific volume)
- Analytical balance
- Constant temperature water bath

Procedure:

- Clean and dry the pycnometer and determine its mass.
- Fill the pycnometer with distilled water and place it in a constant temperature water bath (e.g., 25 °C) until it reaches thermal equilibrium.
- Adjust the volume of the water to the calibration mark and weigh the pycnometer filled with water.

- Empty and dry the pycnometer, then fill it with 1,2,3,6-Tetrahydrobenzyl alcohol.
- Repeat the thermal equilibration and weighing process.
- The density is calculated using the formula: Density of sample = (mass of sample / mass of water) * density of water at the experimental temperature.

Determination of Refractive Index

The refractive index is a measure of how much the path of light is bent, or refracted, when entering a material.

Apparatus:

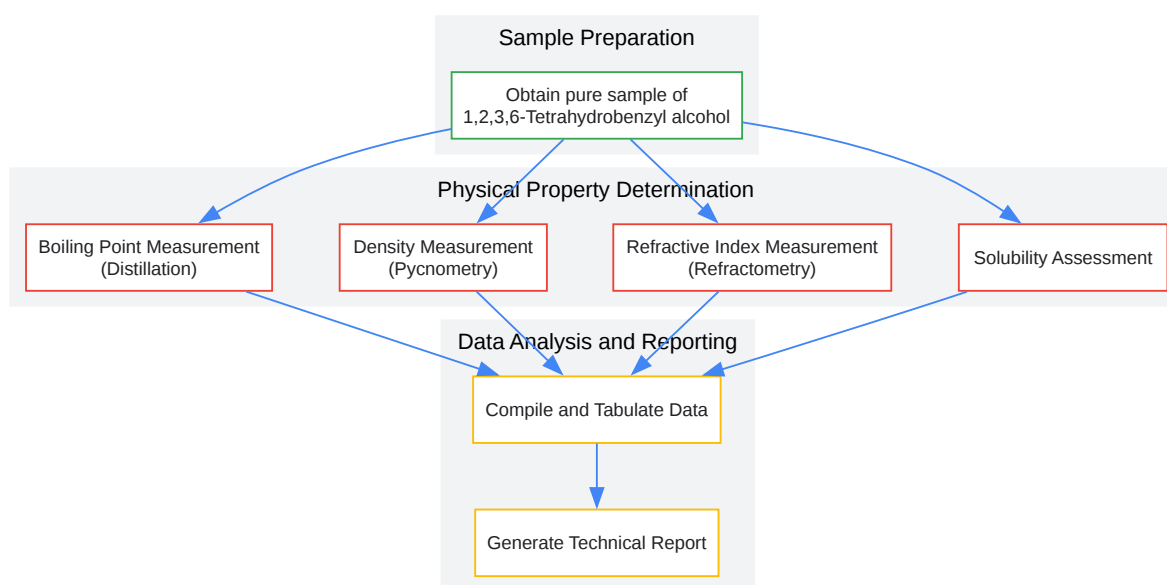
- Abbe refractometer
- Constant temperature water bath
- Dropper

Procedure:

- Calibrate the Abbe refractometer using a standard liquid with a known refractive index.
- Ensure the prism of the refractometer is clean and dry.
- Place a few drops of 1,2,3,6-Tetrahydrobenzyl alcohol onto the prism.
- Circulate water from the constant temperature bath (e.g., 20 °C) through the refractometer to maintain a constant temperature.
- Adjust the refractometer to bring the dividing line between the light and dark fields into sharp focus at the center of the crosshairs.
- Read the refractive index from the instrument's scale.

Experimental Workflow Visualization

The following diagram illustrates a logical workflow for the characterization of the physical properties of an unknown alcohol sample.



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Caption: Experimental workflow for physical property characterization.

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